

LC-MS/MS method for 8-Oxotetradecanoic acid quantification

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Compound of Interest

Compound Name: 8-Oxotetradecanoic acid

CAS No.: 39747-88-1

Cat. No.: B150441

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Application Note: High-Sensitivity Quantification of **8-Oxotetradecanoic Acid** via LC-MS/MS

Executive Summary

This application note details a robust method for the quantification of **8-oxotetradecanoic acid** (8-oxo-14:0), a specific oxidized derivative of myristic acid. While often overshadowed by its 3-oxo isomer (a beta-oxidation intermediate), the 8-oxo isomer is a critical marker of non-enzymatic lipid peroxidation (ROS attack) or specific microbial biotransformation pathways.

The Challenge: Direct analysis of keto-fatty acids by ESI-MS is plagued by poor ionization efficiency and source fragmentation (decarboxylation). Furthermore, distinguishing the 8-oxo isomer from the 3-oxo or 5-oxo isomers solely by retention time on C18 columns is difficult due to similar hydrophobicity.

The Solution: We present a Chemical Derivatization Strategy using 3-Nitrophenylhydrazine (3-NPH). This reaction targets the ketone carbonyl, converting the analyte into a stable hydrazone. This modification serves three purposes:

- **Isomer Resolution:** It alters the stereochemistry enough to separate positional isomers.

- Sensitivity: It introduces a high-efficiency ionization tag (enhancing signal by ~10-50x).
- Stability: It prevents thermal decarboxylation in the source.

Scientific Rationale & Mechanism

The Analyte

- Name: **8-Oxotetradecanoic Acid** (8-Keto Myristic Acid)
- Formula:
- MW: 242.36 g/mol
- Target Matrix: Plasma, Tissue Homogenates, Cell Culture Media.

Derivatization Chemistry (3-NPH)

The method utilizes 3-Nitrophenylhydrazine (3-NPH) catalyzed by EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) and Pyridine.

- Reaction:
- Mass Shift: The addition of the hydrazine moiety adds specific mass and creates a rigid structure ideal for MRM transitions.

Experimental Workflow

Materials

- Standard: **8-Oxotetradecanoic acid** (Custom synthesis or commercially available oxidized lipid standards).
- Internal Standard (IS): 12-Oxostearic acid-d3 or generic 3-Oxotetradecanoic acid-d3 (if specific 8-oxo isotope is unavailable, use a structural analog).
- Reagents: 3-Nitrophenylhydrazine (3-NPH) HCl, EDC-HCl, Pyridine, Methanol (LC-MS grade), Formic Acid.

Sample Preparation Protocol

Step 1: Lipid Extraction (Modified Folch)

- Aliquot 50 μL of plasma/homogenate into a glass tube.
- Add 10 μL Internal Standard (1 μM).
- Add 300 μL cold Methanol to precipitate proteins. Vortex 30s.
- Add 600 μL Chloroform. Vortex 1 min.
- Add 150 μL Water to induce phase separation.
- Centrifuge at 3,000 x g for 5 mins.
- Transfer the lower organic phase (Chloroform) to a new tube.[\[1\]](#)
- Dry under
stream at 35°C.

Step 2: Derivatization (The Critical Step)

- Reconstitute dried residue in 50 μL of Derivatization Reagent A (200 mM 3-NPH + 120 mM EDC in 50% Methanol/Pyridine).
 - Note: Pyridine acts as a base catalyst; EDC activates the carboxyl group to prevent side reactions, though 3-NPH targets the ketone.
- Incubate at 40°C for 30 minutes.
 - Why? Heat ensures complete conversion of the sterically hindered 8-oxo group.
- Quench reaction by adding 450 μL of 0.1% Formic Acid in 50% Acetonitrile/Water.
- Transfer to autosampler vial.

LC-MS/MS Conditions

Chromatography (UHPLC)

- System: Agilent 1290 Infinity II or Waters ACQUITY UPLC.
- Column: Waters ACQUITY UPLC BEH C18 (2.1 x 100 mm, 1.7 µm).
 - Reasoning: The BEH particle handles the slightly alkaline pH if needed, though we use acidic here. It provides excellent peak shape for derivatized lipids.
- Column Temp: 50°C (High temp improves mass transfer for large hydrazone derivatives).
- Flow Rate: 0.4 mL/min.

Gradient Table:

Time (min)	% Mobile Phase A (Water + 0.1% FA)	% Mobile Phase B (Acetonitrile + 0.1% FA)
0.00	80	20
1.00	80	20
8.00	5	95
10.00	5	95
10.10	80	20

| 12.00 | 80 | 20 |

Mass Spectrometry (Triple Quadrupole)

- Ionization: ESI Negative Mode (ESI-).
 - Note: While 3-NPH can work in Positive mode, Negative mode often yields lower background noise for fatty acid backbones.
- Source Parameters:
 - Spray Voltage: -3500 V

- Gas Temp: 350°C
- Nebulizer: 45 psi

MRM Transitions (Optimized): Derivatized **8-Oxotetradecanoic Acid** (MW ~377 after derivatization logic)

- Calculation: 242 (Parent) + 135 (3-NPH) - 18 (H₂O) = ~359 Da (Neutral).
- Precursor Ion [M-H]⁻:358.2

Analyte	Precursor (m/z)	Product (m/z)	CE (eV)	Dwell (ms)	Type
8-Oxo-14:0-3NPH	358.2	137.0	28	50	Quant
8-Oxo-14:0-3NPH	358.2	152.1	22	50	Qual
IS (d3-Analog)	361.2	137.0	28	50	Quant

- Quant Ion (137.0): Corresponds to the 3-nitrophenylhydrazine fragment.^[2] This is the "class-specific" fragment for high sensitivity.
- Qual Ion (152.1): Corresponds to cleavage near the hydrazone bond, confirming the derivative structure.

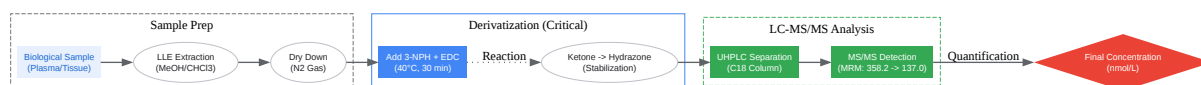
Method Validation & Performance

To ensure Trustworthiness and Self-Validation, the following criteria must be met during setup:

- Linearity:
over range 1 nM – 1000 nM.
- Recovery: Spike plasma with 100 nM standard before vs. after extraction. Acceptable range: 85-115%.

- Matrix Effect: Compare slope of calibration curve in solvent vs. matrix. If suppression > 20%, dilute samples or switch to Stable Isotope Dilution (SID).
- Isomer Separation: Inject a mix of 3-oxo-14:0 and 8-oxo-14:0. The 3-oxo isomer (closer to the acid head) usually elutes earlier than the 8-oxo isomer on a C18 column due to the "bent" conformation of the internal hydrazone in the 8-oxo species increasing interaction with the stationary phase.

Visualization: Workflow & Logic



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Figure 1: Analytical workflow for **8-Oxotetradecanoic Acid** utilizing 3-NPH derivatization to enhance sensitivity and specificity.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Sensitivity	Incomplete derivatization.	Ensure Pyridine is fresh (anhydrous). Increase incubation to 60 min.
Peak Tailing	Column overload or pH mismatch.	Reduce injection volume to 2 μ L. Ensure mobile phase pH is acidic (0.1% FA).
High Background	Excess derivatization reagent.	The "Quench" step is vital. Ensure the quench solution (Acidic ACN) is used to dilute the reagent before injection.
Isomer Co-elution	3-oxo and 8-oxo merging.	Lower the gradient slope (e.g., extend gradient from 8 min to 12 min). Lower column temp to 40°C.

References

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